

molecular weight and formula of 2,4-dichloro-1-iodobenzene

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Compound of Interest

Compound Name: 2,4-Dichloro-1-iodobenzene

Cat. No.: B1347110

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An In-depth Technical Guide on 2,4-Dichloro-1-iodobenzene

This guide provides essential information regarding the chemical properties of **2,4-dichloro-1-iodobenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

2,4-Dichloro-1-iodobenzene is an aromatic organic compound. Its structure consists of a benzene ring substituted with two chlorine atoms at the 2 and 4 positions, and an iodine atom at the 1 position.

Quantitative Data Summary

The fundamental quantitative data for **2,4-dichloro-1-iodobenzene** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₃ Cl ₂ I [1][2][3][4][5][6][7]
Molecular Weight	272.89 g/mol [1][4][7]

Experimental Protocols

While specific experimental protocols for the synthesis or analysis of **2,4-dichloro-1-iodobenzene** can vary, a general methodology for its characterization often involves techniques such as Gas Chromatography (GC) to determine purity and Nuclear Magnetic Resonance (NMR) to confirm its structure.^[7] Purity levels for commercially available **2,4-dichloro-1-iodobenzene** are typically greater than 98.0% as determined by GC.^{[4][7]}

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its molecular weight.



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Caption: Logical flow from compound name to molecular properties.

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